

Curcumaromin C and its relation to other curcuminoids

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Compound of Interest

Compound Name: *Curcumaromin C*

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An Overview of Curcumaromin C: A Novel Curcuminoid

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the current publicly available scientific knowledge regarding **Curcumaromin C**, a novel curcuminoid. While a comprehensive technical guide as requested cannot be furnished due to the limited extent of published data, this overview consolidates the foundational information on its origin, chemical nature, and relation to the broader class of curcuminoids.

Introduction to Curcuminoids and the Discovery of Curcumaromin C

Curcuminoids are a class of natural phenolic compounds primarily found in the rhizomes of turmeric (*Curcuma longa*). The most well-known and studied of these are curcumin, demethoxycurcumin, and bisdemethoxycurcumin. These molecules are characterized by a diarylheptanoid structure and are recognized for a wide spectrum of biological activities, including anti-inflammatory, antioxidant, and anticancer properties.^[1]

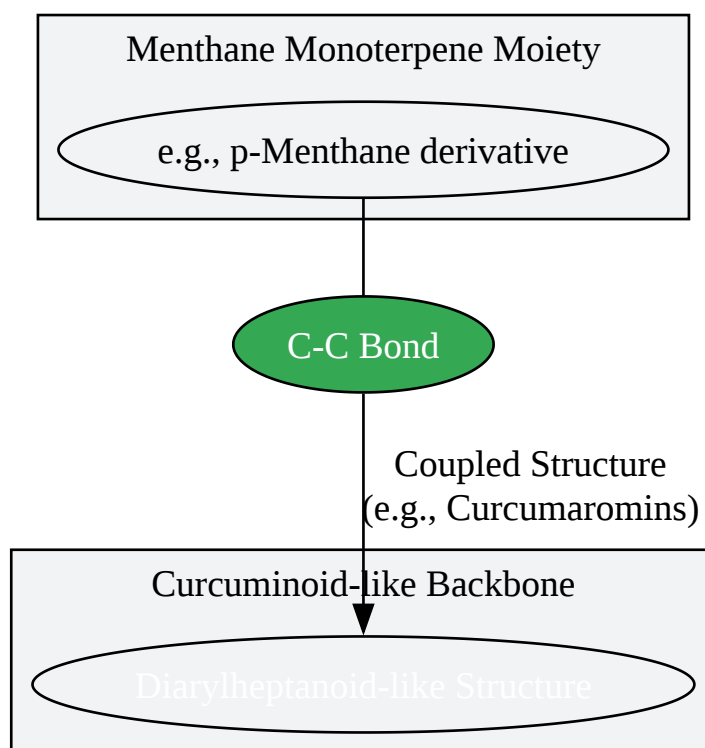
In 2015, a phytochemical investigation of a related species, *Curcuma aromatica* Salisb., led to the isolation and identification of three novel curcuminoids named Curcumaromins A, B, and C.

[2][3] These compounds represent a new structural class within the curcuminoid family, significantly differing from the classic diarylheptanoid backbone.

Chemical Structure and Relation to Other Curcuminoids

Curcumaromin C (CAS No. 1810034-40-2) is structurally distinct from curcumin.[2] It belongs to a unique subclass described as menthane monoterpene-coupled curcuminoids.[4][5] This means its structure is a hybrid, formed by the chemical linkage of a curcuminoid-like moiety and a monoterpene unit. This structural complexity differentiates it from the linear diarylheptanoid chain of classical curcuminoids.

The molecular formula of **Curcumaromin C** is $C_{29}H_{32}O_4$, which contrasts with curcumin's $C_{21}H_{20}O_6$, highlighting its distinct chemical composition.[2] While the precise structure of **Curcumaromin C** is detailed in the primary literature, it is not available in public abstracts. However, the structure of its concurrently isolated analogue, Curcumaromin A, has been described as (1E,4Z,6E)-5-hydroxy-7-{4-hydroxy-3-[(1R,6R)-3-methyl-6-(propan-2-yl)cyclohex-2-en-1-yl]phenyl}-1-(4-hydroxyphenyl).[2] This indicates a complex fusion of a curcuminoid backbone with a menthane-type monoterpene.



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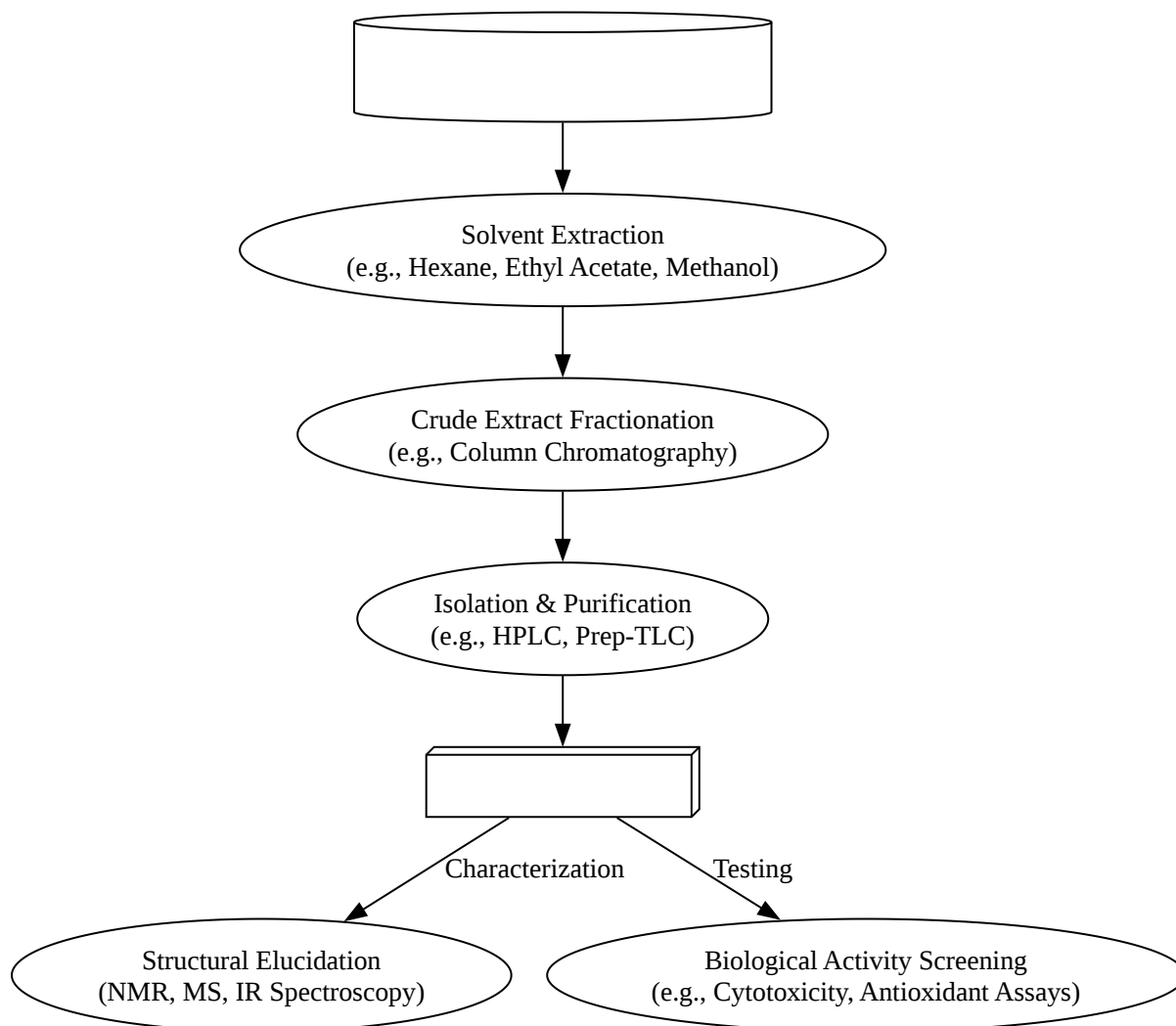
Caption: Conceptual diagram illustrating the hybrid structure of Curcumaromins.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of publicly accessible data regarding the biological activities of **Curcumaromin C**. The primary scientific publication detailing its discovery focuses on the isolation and structural elucidation of the molecule.[2][3] As a result, no quantitative data, such as IC₅₀ values for cytotoxic, anti-inflammatory, or antioxidant assays, are available in the public domain. Consequently, information on the specific cellular signaling pathways modulated by **Curcumaromin C** has not yet been reported.

Experimental Protocols

The detailed experimental protocol for the isolation of **Curcumaromin C** from *Curcuma aromatica* is contained within the primary research article by Qin et al. (2015). This information is not available in public abstracts. However, a generalized workflow for the isolation of novel natural products from plant material typically follows the steps outlined below.



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Caption: Generalized workflow for the isolation of novel plant-derived compounds.

Data Presentation

Due to the absence of quantitative experimental results for **Curcumaromin C** in the available literature, no data tables can be provided at this time.

Data Type	Curcumin (Reference)	Curcumaromin C
CAS Number	458-37-7	1810034-40-2
Molecular Formula	C ₂₁ H ₂₀ O ₆	C ₂₉ H ₃₂ O ₄
Structural Class	Diarylheptanoid	Menthane Monoterpene-Coupled Curcuminoid
Biological Data	Widely Reported	Not Publicly Available

Conclusion

Curcumaromin C is a novel and structurally interesting natural product that expands the definition of a curcuminoid. Its unique hybrid structure of a curcuminoid-like backbone and a menthane monoterpene moiety makes it a compelling candidate for future research. However, the scientific community's understanding of this compound is still in its infancy. The foundational research has focused exclusively on its isolation and chemical characterization.

For drug development professionals and researchers, **Curcumaromin C** represents an untapped resource. Further investigation is required to determine its biological activity profile, mechanism of action, and potential therapeutic applications. The full elucidation of its properties awaits further studies that extend beyond phytochemical analysis into the realms of pharmacology and molecular biology.

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